

An In-depth Technical Guide to Diphenyliodonium-2-carboxylate: Physical and Chemical Properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Diphenyliodonium-2-carboxylate*

Cat. No.: *B074301*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Diphenyliodonium-2-carboxylate is a hypervalent iodine reagent that has garnered significant attention in organic synthesis and materials science. It is a stable, crystalline solid known primarily as an efficient precursor to benzyne, a highly reactive intermediate. Its utility extends to being a photoacid generator and a reagent in various cross-coupling reactions. This guide provides a comprehensive overview of its physical and chemical properties, experimental protocols for its synthesis and characterization, and key reaction mechanisms.

Physical Properties

Diphenyliodonium-2-carboxylate typically exists in two forms: a monohydrate and an anhydrous form. The physical properties of both are summarized below.

Table 1: Physical Properties of Diphenyliodonium-2-carboxylate

Property	Diphenyliodonium-2-carboxylate Monohydrate	Diphenyliodonium-2-carboxylate Anhydrous
Appearance	White to off-white crystalline powder[1]	White solid
Molecular Formula	C ₁₃ H ₉ IO ₂ ·H ₂ O[1]	C ₁₃ H ₉ IO ₂ [2][3]
Molecular Weight	342.13 g/mol [4]	324.11 g/mol [2][3]
Melting Point	220–222 °C (with decomposition)[5]	215–216 °C (with decomposition)[2]
Solubility	Soluble in hot water and methanol.[6] Soluble in polar aprotic solvents like DME.[6]	Soluble in dichloromethane[2]
CAS Number	96195-89-0[1][6], 1488-42-2[4]	1488-42-2[2][3]

Note on CAS Numbers: There is some ambiguity in the literature regarding the CAS number for the monohydrate form. While 96195-89-0 is specific to the monohydrate, 1488-42-2 is often used for both the anhydrous and monohydrate forms.

Chemical Properties and Reactivity

Diphenyliodonium-2-carboxylate is a versatile reagent in organic chemistry, primarily due to its ability to generate benzyne under thermal conditions.[6] It can also act as a photoacid generator upon irradiation.[2] The carboxylate group enhances its solubility in polar solvents and stabilizes the iodonium core, allowing for controlled release of benzyne.[2]

Benzyne Formation

The thermal decomposition of **Diphenyliodonium-2-carboxylate** in an aprotic solvent leads to the formation of benzyne, iodobenzene, and carbon dioxide. This reaction is a cornerstone of its synthetic utility.

Caption: Thermal decomposition of **Diphenyliodonium-2-carboxylate** to yield benzyne.

Experimental Protocols

Synthesis of Diphenyliodonium-2-carboxylate Monohydrate

This protocol is adapted from Organic Syntheses.[5]

Materials:

- o-Iodobenzoic acid
- Potassium persulfate
- Concentrated sulfuric acid
- Thiophene-free benzene
- Ammonium hydroxide (29%)
- Methylene chloride
- Norit® (activated carbon)
- Distilled water

Procedure:

- Cool 80 mL of concentrated sulfuric acid in an ice bath.
- To a 2-L three-necked flask, add 20 g (0.081 mole) of o-iodobenzoic acid and 26 g (0.096 mole) of potassium persulfate.
- Cool the flask in an ice bath and add the chilled sulfuric acid. Swirl for 4-5 minutes to create an even suspension.
- Remove the flask from the ice bath and allow the oxidation to proceed for 20 minutes. The mixture will foam and change colors.
- Cool the reaction mixture to 10°C in an acetone bath with dry ice.

- Add 20 mL of thiophene-free benzene and continue stirring at 10°C for 1 hour.
- Lower the temperature to -15°C and add 190 mL of chilled distilled water to precipitate the potassium bisulfate salt of diphenyliodonium-2-carboxylic acid.
- Add 400 mL of chilled methylene chloride.
- With efficient cooling, add 230 mL of chilled 29% ammonium hydroxide at a rate that maintains the temperature between 15°C and 25°C.
- Separate the methylene chloride layer and wash it with water.
- Evaporate the methylene chloride to yield the crude product.
- To the crude product, add 275 mL of boiling water to dissolve it.
- Add 0.4 g of Norit® to the slightly cooled solution, bring it to a boil again, and filter.
- Allow the filtrate to crystallize overnight, eventually at 0°C.
- Collect the colorless prisms of **diphenyliodonium-2-carboxylate** monohydrate and air-dry to a constant weight. The expected yield is 20-22 g (72-79%).^[5]

Spectroscopic Characterization

1. Nuclear Magnetic Resonance (NMR) Spectroscopy

- Sample Preparation: Dissolve 5-25 mg of the compound in 0.6-0.7 mL of a suitable deuterated solvent (e.g., CDCl₃, DMSO-d₆). Filter the solution into an NMR tube.^[7]
- ¹H NMR: The aromatic protons are expected to appear in the range of δ 7.2–7.8 ppm.^[2]
- ¹³C NMR: Aromatic carbons will show signals in the typical downfield region.

2. Infrared (IR) Spectroscopy

- Sample Preparation: Prepare a KBr pellet or a Nujol mull of the solid compound.

- Expected Absorptions: A characteristic strong absorption for the carboxylate group is expected in the range of 1600–1700 cm^{-1} .[\[2\]](#)

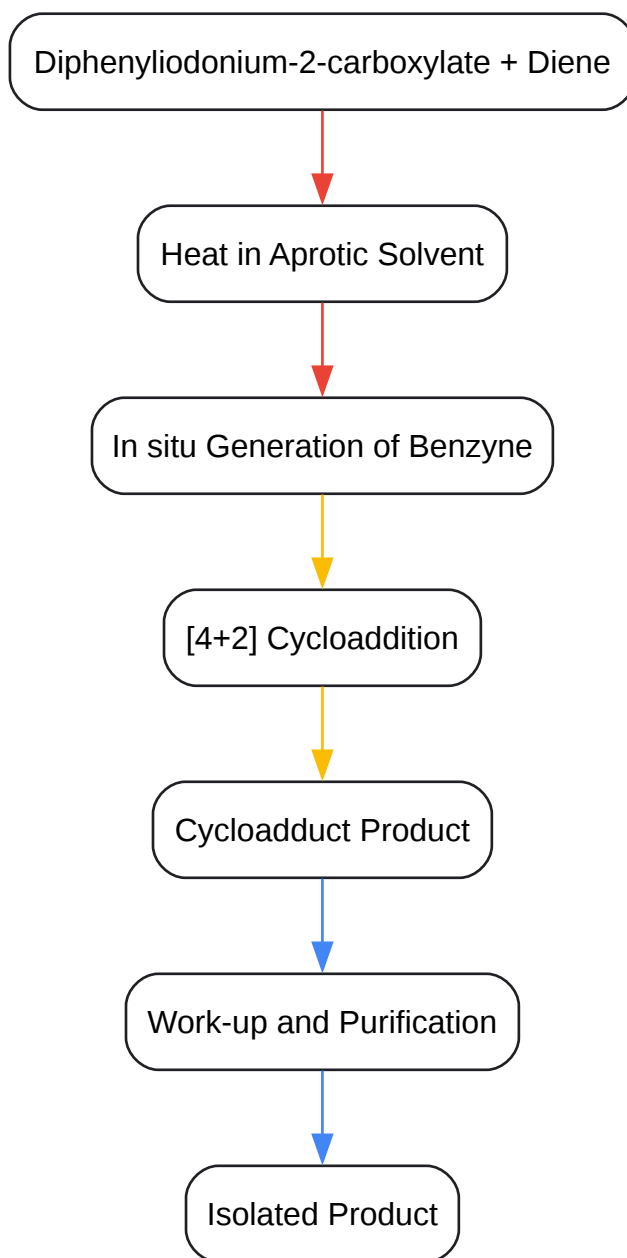
3. Mass Spectrometry (MS)

- Technique: Electrospray ionization (ESI) or Matrix-Assisted Laser Desorption/Ionization Time-of-Flight (MALDI-TOF) can be used.
- Expected Result: The mass spectrum should confirm the molecular weight of the compound. For the anhydrous form, the expected molecular ion peak would be around 324.11 m/z.[\[2\]](#)

Applications in Synthesis

The primary application of **Diphenyliodonium-2-carboxylate** is as a benzyne precursor for cycloaddition reactions and nucleophilic substitutions.[\[6\]](#) It is also utilized in the formation of carbon-carbon bonds, which is crucial in the synthesis of complex pharmaceutical molecules.[\[1\]](#)

Workflow for a Typical Benzyne Trapping Reaction



[Click to download full resolution via product page](#)

Caption: General workflow for a benzyne trapping reaction.

Safety and Handling

Diphenyliodonium-2-carboxylate should be handled with care. It is advisable to wear protective gloves, clothing, and eye protection.^[8] Wash hands thoroughly after handling. Store in a cool, dark place in a tightly sealed container.

Conclusion

Diphenyliodonium-2-carboxylate is a valuable and versatile reagent in modern organic synthesis. Its stability, coupled with its ability to controllably generate the highly reactive intermediate benzyne, makes it an indispensable tool for the construction of complex molecular architectures. This guide provides essential information for its effective and safe use in a research and development setting.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chemimpex.com [chemimpex.com]
- 2. Diphenyliodonium-2-carboxylate | Photocatalyst Reagent [benchchem.com]
- 3. iodonium, (2-carboxyphenyl)phenyl-, inner salt | C13H9IO2 | CID 73883 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. scbt.com [scbt.com]
- 5. Organic Syntheses Procedure [orgsyn.org]
- 6. Diphenyliodonium-2-carboxylate Monohydrate | 96195-89-0 | Benchchem [benchchem.com]
- 7. NMR Sample Preparation | Chemical Instrumentation Facility [cif.iastate.edu]
- 8. hmdb.ca [hmdb.ca]
- To cite this document: BenchChem. [An In-depth Technical Guide to Diphenyliodonium-2-carboxylate: Physical and Chemical Properties]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b074301#physical-and-chemical-properties-of-diphenyliodonium-2-carboxylate>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com